

Personal protective equipment for handling Geranyl butyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Geranyl butyrate

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Essential Safety and Handling Guide for Geranyl Butyrate

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Geranyl butyrate** (CAS No: 106-29-6). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Quantitative Data Summary

The physical, chemical, and toxicological properties of **Geranyl butyrate** are summarized in the table below for easy reference.

| Property | Value | Reference |
|--------------------------------|--|-----------|
| Molecular Formula | C ₁₄ H ₂₄ O ₂ | [1][2] |
| Molecular Weight | 224.34 g/mol | [1][2] |
| Appearance | Colorless to pale yellow liquid | [3] |
| Density | 0.896 g/mL at 25 °C | [4] |
| Boiling Point | 151-153 °C at 18 mmHg | [4] |
| Flash Point | 113 °C (235.4 °F) - closed cup | [4] |
| Acute Oral Toxicity (Rat) | LD50: > 5000 mg/kg | [5] |
| Acute Dermal Toxicity (Rabbit) | LD50: > 5000 mg/kg | [5] |

Operational and Disposal Plans

A systematic approach to handling **Geranyl butyrate** is crucial for laboratory safety. The following sections provide step-by-step protocols from preparation to disposal.

Personal Protective Equipment (PPE) and Engineering Controls

Before handling **Geranyl butyrate**, ensure the following personal protective equipment is worn and engineering controls are in place.

- Eye and Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved standards.[1][2][6]
- Hand Protection: Use chemically resistant gloves, such as Nitrile rubber (0.2mm thickness). [1] Always inspect gloves before use and use a proper glove removal technique to avoid skin contact.[2]
- Body Protection: A standard laboratory coat is recommended.[7] For larger quantities or where splashing is possible, impervious clothing should be worn.[2]

- Respiratory Protection: Work in a well-ventilated area.[\[1\]](#)[\[2\]](#) Good general ventilation is typically sufficient.[\[7\]](#) If ventilation is inadequate or vapors/mists are generated, use a NIOSH-approved air-purifying respirator with appropriate cartridges.[\[2\]](#)[\[7\]](#)
- Engineering Controls: A fume hood should be used for procedures that may generate significant vapors or aerosols. An eyewash station and safety shower must be readily accessible.

Step-by-Step Handling Protocol

- Preparation: Ensure all required PPE is worn correctly. Clear the workspace of any unnecessary items. Confirm the location and operational status of the nearest safety shower and eyewash station.
- Dispensing: Avoid all direct contact with the product.[\[7\]](#) When transferring, do so in a well-ventilated area or fume hood. Keep the container closed when not in use.[\[1\]](#)[\[7\]](#)
- Procedure: Handle the substance in accordance with good industrial hygiene and safety practices.[\[2\]](#)[\[6\]](#) Avoid contact with skin and eyes and avoid inhaling any vapor or mist.[\[2\]](#)
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[6\]](#)[\[7\]](#) Decontaminate all work surfaces.

Storage Requirements

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep containers tightly closed and sealed upright to prevent leakage.[\[1\]](#)[\[2\]](#)
- Store in the original packaging, protected from light and air.[\[7\]](#)
- Keep away from any potential sources of heat or ignition.[\[1\]](#)[\[7\]](#)

Spill Management Protocol

In the event of a spill, follow these steps immediately:

- Evacuate and Secure: Alert personnel in the immediate area. Evacuate non-essential personnel.[1][2] Remove all sources of ignition.[1][5]
- Assess and Equip: Don the appropriate PPE, including respiratory protection if necessary.[1][2]
- Containment: Prevent the spill from spreading and from entering drains or waterways.[1][2][7] For liquid spills, use an inert absorbent material such as sand, diatomaceous earth, or universal binders.[1][2][8]
- Cleanup: Carefully scoop or soak up the absorbed material.[2] Place the waste into a suitable, closed, and labeled container for hazardous waste disposal.[2]
- Decontamination: Clean the spill area thoroughly. Once the bulk of the spill is removed, the area may need to be decontaminated.
- Disposal: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste through a licensed disposal company.[2]

First Aid Procedures

- Inhalation: Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.[1][7] If breathing is difficult or symptoms persist, seek medical attention.[2] If the person is not breathing, provide artificial respiration.[2]
- Skin Contact: Immediately remove contaminated clothing.[1] Wash the affected skin with plenty of soap and water.[2][7] If skin irritation occurs, seek medical advice.[1]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes.[2][7] Remove contact lenses if present and easy to do so. Continue rinsing.[1][7] Seek immediate medical attention from an ophthalmologist.[7]
- Ingestion: Do NOT induce vomiting.[1][7] Rinse the mouth with water.[1][2] Never give anything by mouth to an unconscious person.[1][2] Call a poison control center or doctor immediately for treatment advice.[7]

Disposal Plan

Chemical waste must be managed to ensure safety and environmental protection.

- **Product Waste:** Do not dispose of **Geranyl butyrate** with household refuse or allow it to enter sewer systems.^[7] Unused product and non-recyclable solutions should be offered to a licensed professional waste disposal company.^[2]
- **Contaminated Packaging:** Dispose of contaminated packaging as unused product.^[2] Ensure containers are completely empty before disposal according to official regulations.^[9]

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Geranyl butyrate**, from initial preparation to final waste disposal.



Caption: Safe Handling Workflow for **Geranyl Butyrate**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com